Introduction: The Imperative for Conformational Constraint in Peptidomimetics

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Compound of Interest

Compound Name:	*(1-Amino-4-methylcyclohexyl)methanol*
Cat. No.:	*B13178447*

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Peptides are remarkable signaling molecules with high potency and specificity, but their therapeutic application is often hampered by poor metabolic stability and low oral bioavailability. Peptidomimetics aim to overcome these limitations by modifying the peptide structure to create molecules that mimic the biological activity of the parent peptide but with improved drug-like properties.[1] A key strategy in this endeavor is the introduction of conformational constraints.[2][3] By reducing the inherent flexibility of a peptide chain, we can pre-organize it into a bioactive conformation, which can lead to:

- Increased Receptor Affinity: Minimizing the entropic penalty upon binding.[1]
- Enhanced Selectivity: Favoring a conformation that is recognized by a specific receptor subtype.
- Improved Proteolytic Resistance: Steric hindrance and non-natural backbones can prevent enzymatic degradation.[4]

Cyclic and gem-disubstituted amino acids are particularly effective for inducing such constraints.[4] The cyclohexyl moiety, a non-polar and sterically demanding group, is a popular building block in drug design, serving as a rigid scaffold that can offer better affinity by reducing

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the entropic cost of binding.[5] This guide focuses on **(1-Amino-4-methylcyclohexyl)methanol**, a bifunctional building block that introduces a gem-disubstituted 4-methylcyclohexyl constraint into a peptide backbone.

The Building Block: (1-Amino-4-methylcyclohexyl)methanol

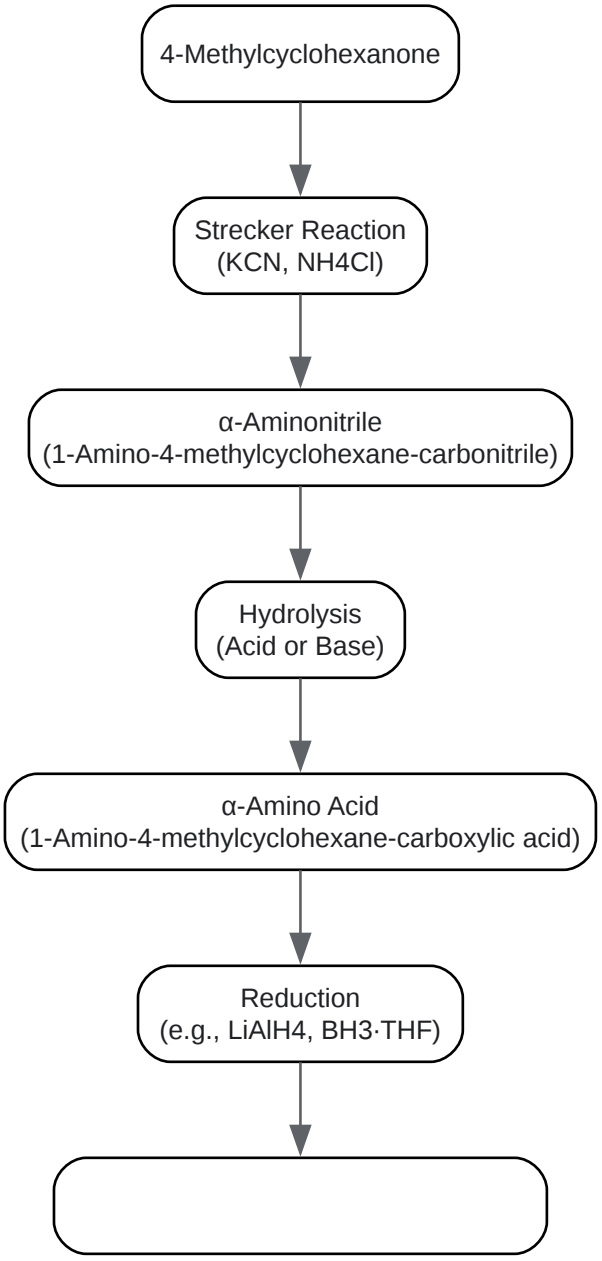
This non-proteinogenic amino alcohol, with the chemical formula C8H17NO, presents a unique scaffold for peptidomimetic design. The core structure features a cyclohexane ring with a methyl group at the 4-position and, crucially, both an amino and a hydroxymethyl group attached to the same carbon (C1). This gem-disubstitution at the point of incorporation into a peptide chain is expected to impart significant conformational rigidity.

Proposed Synthesis of (1-Amino-4-methylcyclohexyl)methanol

While specific literature on the synthesis of this exact molecule is sparse, a plausible and efficient route can be devised based on established organic chemistry principles, starting from the commercially available 4-methylcyclohexanone. A variation of the Strecker synthesis for α-amino acids or a Bucherer-Bergs reaction followed by reduction would be a viable approach.

A proposed synthetic workflow is outlined below:

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Caption: Proposed synthesis of **(1-Amino-4-methylcyclohexyl)methanol**.

This multi-step synthesis leverages common and well-understood reactions to generate the target amino alcohol. An analogous synthesis has been reported for 1-amino-4-hydroxycyclohexane-1-carboxylic acids, demonstrating the feasibility of functionalizing the 1-position of a cyclohexane ring.[6][7]

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Incorporation into Peptide Chains: A Step-by-Step Protocol

The bifunctional nature of **(1-Amino-4-methylcyclohexyl)methanol** requires a carefully planned strategy for its incorporation into a peptide sequence. The primary amine will serve as the nucleophile for coupling to the C-terminus of the growing peptide chain, while the hydroxyl group will need to be protected and then deprotected to allow for the attachment of the next amino acid. This process is best carried out using solid-phase peptide synthesis (SPPS).

Selective Protection of the Amino Alcohol

Before incorporation, the amino and hydroxyl groups of the building block must be orthogonally protected. The greater nucleophilicity of the amine allows for its selective protection in the presence of the alcohol.[8]

- Amine Protection: The amine can be protected with a standard Fmoc (9-fluorenylmethyloxycarbonyl) group, which is base-labile, or a Boc (tert-butyloxycarbonyl) group, which is acid-labile.[9][10] The choice will depend on the overall synthetic strategy for the peptide.

- Hydroxyl Protection: The hydroxyl group can then be protected with a group that is stable to the conditions used for amine deprotection. A common choice when using Fmoc-SPPS is a tert-butyl (tBu) ether, which is cleaved under strong acidic conditions, typically during the final cleavage of the peptide from the resin.[11]

The resulting protected building block would be, for example, N-Fmoc-O-tBu-**(1-amino-4-methylcyclohexyl)methanol**.

Solid-Phase Peptide Synthesis (SPPS) Protocol

The following is a generalized protocol for the incorporation of the protected **(1-Amino-4-methylcyclohexyl)methanol** building block into a peptide sequence using Fmoc-based SPPS.

Experimental Protocol: Incorporation of the Protected Building Block

- Resin Preparation: Start with a suitable resin (e.g., Rink Amide for a C-terminal amide) and perform the synthesis of the peptide sequence up to the point of coupling with the novel

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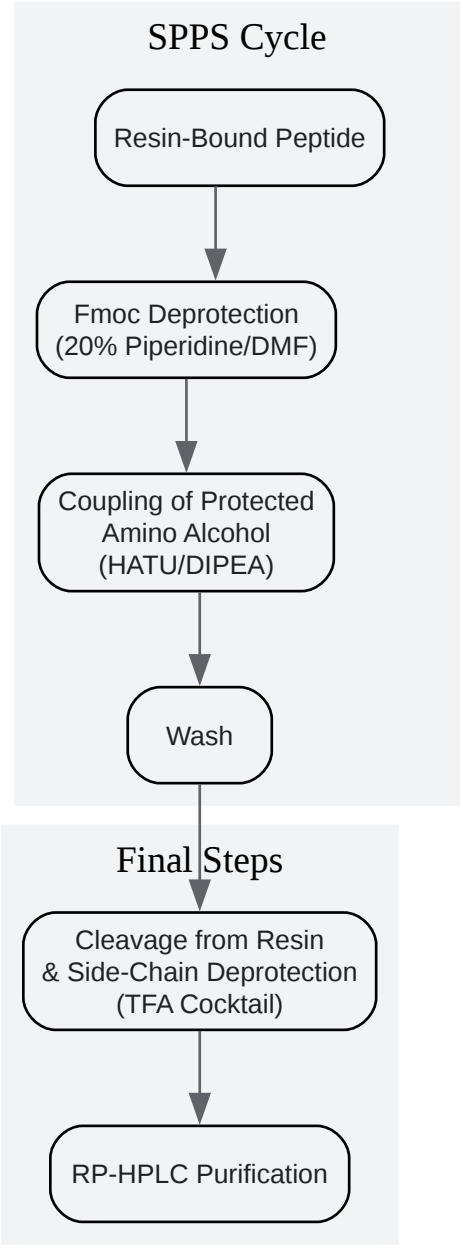
building block.

- Fmoc Deprotection: Remove the Fmoc group from the N-terminal amino acid of the resin-bound peptide using a solution of 20% piperidine in DMF.
- Activation and Coupling:
  - In a separate vessel, dissolve the protected **(1-Amino-4-methylcyclohexyl)methanol** (3 equivalents relative to the resin loading), a coupling agent such as HATU (3 eq.), and a base like DIPEA (6 eq.) in DMF.
  - Due to the steric hindrance of the gem-disubstituted carbon, a more potent coupling reagent may be necessary to achieve high coupling efficiency.[12][13][14] Alternatives include COMU or the use of acyl fluorides.[15]
  - Add the activated amino alcohol solution to the resin and agitate for 2-4 hours, or until a negative Kaiser test indicates complete coupling.
- Capping (Optional): To block any unreacted amino groups, treat the resin with a solution of acetic anhydride and DIPEA in DMF.
- Hydroxyl Deprotection: At this stage, the newly incorporated residue has a protected hydroxyl group. To continue chain elongation, this protecting group must be selectively removed. This step represents a key challenge and deviation from standard SPPS and is highly dependent on the chosen protecting group strategy. If a protecting group orthogonal to both the Fmoc and the resin linker is used (e.g., a silyl ether), it could be selectively cleaved at this stage.
- Coupling of the Next Amino Acid: With the free hydroxyl group, the next amino acid can be coupled. This will form an ester linkage, creating a depsipeptide. The carboxylic acid of the incoming Fmoc-protected amino acid would be activated (e.g., with DIC/DMAP) and coupled to the hydroxyl group on the resin-bound peptide.
- Chain Elongation: Continue standard Fmoc-SPPS cycles to complete the peptide sequence.
- Cleavage and Deprotection: Once the synthesis is complete, treat the resin with a cleavage cocktail (e.g., 95% TFA, 2.5% water, 2.5% TIS) to cleave the peptide from the resin and

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remove all acid-labile side-chain protecting groups.

- Purification: Purify the crude peptide using reverse-phase HPLC.



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Caption: Simplified workflow for SPPS incorporation.

Structural Implications and Conformational Analysis

The introduction of the 1-amino-4-methylcyclohexyl moiety is predicted to have a profound impact on the local and global conformation of the resulting peptide.

Local Conformational Constraints

The gem-disubstituted Cα carbon atom will severely restrict the rotational freedom around the N-Cα (φ) and Cα-C (ψ) bonds. This is analogous to the effect of other α,α-disubstituted amino acids like aminoisobutyric acid (Aib), which are known to strongly promote helical conformations.[16] The bulky and rigid cyclohexane ring will further limit the accessible conformational space.

The conformational preferences of the cyclohexane ring itself, with its chair and boat forms, will also play a role. The 4-methyl group will preferentially occupy an equatorial position to minimize steric strain.[17][18] The orientation of the peptide backbone relative to the ring will be a key determinant of the overall structure.

Potential for Inducing Secondary Structures

The rigid nature of this building block makes it an excellent candidate for inducing specific secondary structures, such as β-turns and helices. By locking a portion of the peptide backbone into a defined conformation, it can serve as a nucleation site for the formation of these structures. The precise effect will depend on its position in the sequence and the nature of the flanking amino acids.

Characterization and Conformational Analysis

To elucidate the precise three-dimensional structure of peptidomimetics containing this building block, a combination of experimental and computational techniques is essential.

- NMR Spectroscopy: Two-dimensional NMR techniques, such as COSY, TOCSY, and NOESY/ROESY, are powerful tools for determining the solution-state conformation of peptides.[19][20][21] Analysis of nuclear Overhauser effects (NOEs) can provide distance constraints between protons, which are used to build a 3D model of the peptide.

- Circular Dichroism (CD) Spectroscopy: CD spectroscopy can be used to assess the overall secondary structure content (e.g., α-helix, β-sheet) of the peptidomimetic in solution.

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- X-ray Crystallography: If the peptidomimetic can be crystallized, X-ray diffraction provides a high-resolution snapshot of its solid-state conformation.
- Molecular Dynamics (MD) Simulations: MD simulations can complement experimental data by exploring the dynamic behavior of the peptidomimetic in a simulated physiological environment, providing insights into its conformational landscape.

Table 1: Anticipated Structural Effects and Analytical Approaches

Structural Feature	Anticipated Effect	Primary Analytical Technique
Gem-disubstitution at Cα	Restricted φ and ψ dihedral angles	2D NMR (NOESY/ROESY), X-ray Crystallography
Cyclohexane Ring	Rigid scaffold, limited side-chain rotation (χ angles)	2D NMR, Molecular Dynamics Simulations
4-Methyl Group	Preferential equatorial positioning, influencing ring pucker	X-ray Crystallography, NMR
Overall Conformation	Induction of β-turns or helical structures	CD Spectroscopy, 2D NMR, MD Simulations

Conclusion and Future Outlook

(1-Amino-4-methylcyclohexyl)methanol represents a promising, albeit underexplored, building block for the synthesis of novel peptidomimetics. Its rigid, gem-disubstituted cyclohexyl scaffold offers a powerful tool for imposing conformational constraints on peptide backbones. By restricting local flexibility, this moiety has the potential to enhance receptor affinity and selectivity, as well as improve metabolic stability—key objectives in modern drug design.

The successful application of this building block will rely on the optimization of its synthesis and, critically, its incorporation into peptide chains, particularly addressing the challenges of coupling a sterically hindered secondary alcohol. The development of robust protocols for these steps will open the door to creating libraries of novel peptidomimetics with unique structural features. Subsequent detailed conformational analysis using a combination of NMR, CD, X-ray

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crystallography, and computational modeling will be crucial to understanding the structure-activity relationships of these new molecules and unlocking their full therapeutic potential.

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